

A Technical Guide to (S)-Pantoprazole-d6: Suppliers, Pricing, and Applications

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Compound of Interest

Compound Name: (S)-Pantoprazole-d6

Cat. No.: B12417617

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(S)-Pantoprazole-d6**, a deuterated analog of (S)-Pantoprazole. The document is intended for researchers, scientists, and professionals in drug development who require information on sourcing this stable isotope-labeled compound, its pricing, and its application in experimental settings. This guide includes a summary of suppliers, detailed experimental protocols for its use as an internal standard, and a visual representation of the parent compound's signaling pathway.

Introduction to (S)-Pantoprazole-d6

(S)-Pantoprazole-d6 is the deuterium-labeled form of (S)-Pantoprazole, the pharmacologically active S-enantiomer of Pantoprazole. Pantoprazole is a proton pump inhibitor (PPI) that effectively suppresses gastric acid secretion.[1] Deuterium-labeled compounds like **(S)-Pantoprazole-d6** are invaluable in bioanalytical studies, particularly in pharmacokinetic and bioequivalence assessments, where they serve as ideal internal standards for quantification by mass spectrometry. The mass difference introduced by the deuterium atoms allows for clear differentiation between the internal standard and the unlabeled analyte, ensuring high accuracy and precision in these assays.[2][3]

Suppliers and Pricing

The availability and pricing of **(S)-Pantoprazole-d6** can vary among suppliers. Below is a summary of known suppliers and available pricing information. Please note that prices are

subject to change and it is recommended to request a formal quote from the suppliers for the most up-to-date information.

Supplier	Product Name	Catalog Number	Purity	Available Quantities	Price (USD)	Notes
MedChem Express	(S)-Pantoprazole-d6	HY-144250S	>98%	Inquire	Request a Quote	Also offers Pantoprazole-d6.
Cayman Chemical	Pantoprazole-d6	28483	>99% deuterated forms (d1-d6)	1 mg	\$485	Distributed by Biomol and ChemicalBook.
AK Scientific, Inc.	2-[[3,4-Bis(trideuteriomethoxy)pyridin-2-yl]methylsulfinyl]-6-(difluoromethoxy)-1H-benzimidazole	3498DH	Inquire	1 mg	\$638	As listed on ChemicalBook.
Clearsynth	Pantoprazole-d6	CS-O-03310	Inquire	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg, 50 mg	Login to view price	Requires account to view pricing.
Veeprho	Pantoprazole-D6	DVE001054	Inquire	Inquire	Request a Quote	
Simson Pharma	Pantoprazole D6	P020011	Inquire	Inquire	Request a Quote	Also offers Pantoprazole D6 Sodium Salt.

Santa Cruz Biotechnol ogy	Pantoprazo				
	le-D7				
	Sodium	sc-216961	Inquire	Inquire	Request a Quote
	Salt (D6 Major)				
Pharmaffili ates	Pantoprazo le-d6	PA STI 071391	Inquire	Inquire	Request a Quote

Disclaimer: The pricing information is based on publicly available data and may not be current. Please contact the suppliers directly for accurate quotes.

Experimental Protocols

(S)-Pantoprazole-d6 is primarily utilized as an internal standard (IS) in the bioanalytical quantification of pantoprazole in biological matrices, such as human plasma, by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a representative experimental protocol adapted from published methodologies.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Objective

To quantify the concentration of pantoprazole in human plasma using a validated LC-MS/MS method with **(S)-Pantoprazole-d6** as the internal standard.

Materials and Reagents

- Pantoprazole reference standard
- **(S)-Pantoprazole-d6** (or Pantoprazole-d6) internal standard
- Human plasma (with K2EDTA as anticoagulant)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium acetate (analytical grade)

- Formic acid (analytical grade)
- Ultrapure water

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer with an Electrospray Ionization (ESI) source

Sample Preparation (Protein Precipitation)

- Thaw frozen human plasma samples at room temperature.
- Spike a known concentration of **(S)-Pantoprazole-d6** working solution into each plasma sample (calibration standards, quality control samples, and unknown samples), except for the blank plasma.
- Vortex the samples for 30 seconds.
- Add acetonitrile (typically in a 2:1 or 3:1 ratio to the plasma volume) to precipitate the plasma proteins.
- Vortex the mixture vigorously for 2 minutes.
- Centrifuge the samples at high speed (e.g., 10,000 rpm for 10 minutes) at 4°C.
- Transfer the clear supernatant to a clean tube or a 96-well plate.
- Inject an aliquot of the supernatant into the LC-MS/MS system.

LC-MS/MS Conditions

Parameter	Condition
HPLC Column	C18 column (e.g., Zorbax SB-C18, 4.6 mm x 75 mm, 3.5 μ m)[5]
Mobile Phase	Isocratic mixture of 10 mM ammonium acetate (pH 7.10) and acetonitrile (30:70, v/v)[5] or a gradient of methanol and 0.1% formic acid.[6]
Flow Rate	0.6 mL/min[5]
Column Temperature	40°C[6]
Injection Volume	5 μ L[6]
Ionization Mode	Electrospray Ionization (ESI), Positive Mode
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	Pantoprazole: m/z 384.2 \rightarrow 200.1[5]; (S)-Pantoprazole-d6 (as d3): m/z 387.1 \rightarrow 203.1[5]

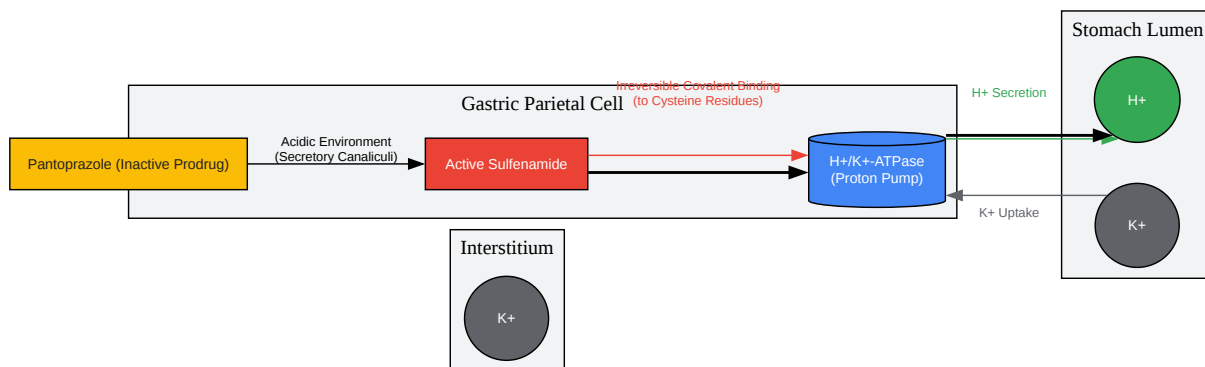
Data Analysis

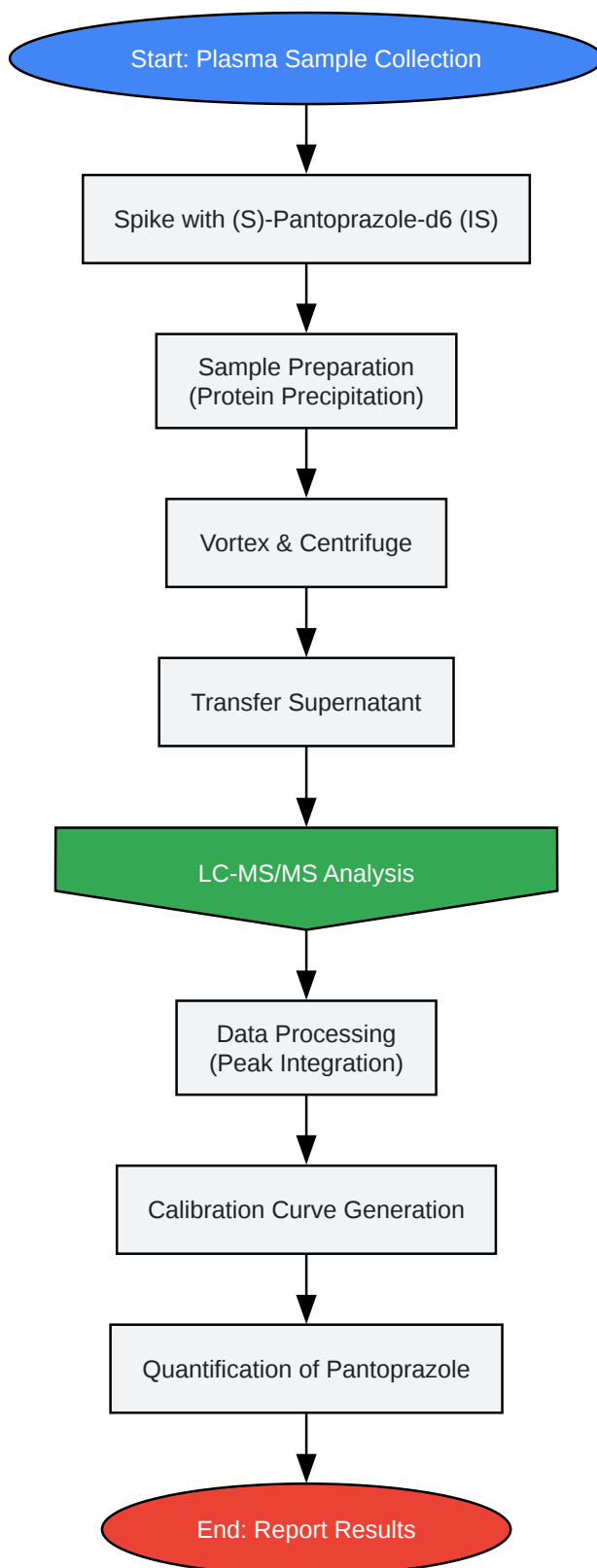
- Construct a calibration curve by plotting the peak area ratio of pantoprazole to **(S)-Pantoprazole-d6** against the nominal concentration of the calibration standards.
- Perform a linear regression analysis to determine the best fit for the calibration curve.
- Quantify the concentration of pantoprazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway and Workflow Visualization

Mechanism of Action of Pantoprazole

Pantoprazole is a proton pump inhibitor that suppresses gastric acid secretion by irreversibly binding to the H⁺/K⁺-ATPase (proton pump) in the secretory canaliculi of gastric parietal cells. [4] The following diagram illustrates this signaling pathway.





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References

- 1. researchgate.net [researchgate.net]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Quantification of pantoprazole in human plasma using LC-MS/MS for pharmacokinetics and bioequivalence study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Development and validation of a sensitive bioanalytical method for the quantitative estimation of pantoprazole in human plasma samples by LC-MS/MS: application to bioequivalence study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. annexpublishers.com [annexpublishers.com]
- 6. Determination of Pantoprazole in Human Plasma by LC-MS-MS Using Lansoprazole as Internal Standard | Semantic Scholar [semanticscholar.org]
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